Application Notes and Protocols for Measuring SR33805 Effects on Cardiac Contractility

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Compound of Interest	
Compound Name:	*SR33805*
CAS No.:	*121345-64-0*
Cat. No.:	*B1215682*

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These application notes provide a comprehensive guide to understanding and experimentally measuring the effects of **SR33805** on cardiac contractility. **SR33805** is a compound known to enhance cardiac myofilament Ca2+ sensitivity, offering a potential therapeutic avenue for heart failure.[1][2][3] This document outlines the mechanism of action of **SR33805** and provides detailed protocols for in vitro and in vivo experimental setups to assess its impact on cardiomyocyte function.

Mechanism of Action of SR33805

SR33805 exerts its positive inotropic effect primarily by increasing the sensitivity of cardiac myofilaments to calcium, rather than by increasing intracellular calcium concentration.[1][2][3] This is a key characteristic, as elevated intracellular calcium can lead to adverse effects such as arrhythmias. The mechanism involves the modulation of the phosphorylation state of key sarcomeric regulatory proteins. Specifically, **SR33805** has been shown to decrease the phosphorylation of troponin I (TnI) and slightly increase the phosphorylation of myosin light chain-2 (MLC-2).[1][3] The dephosphorylation of TnI is attributed to the inhibition of Protein

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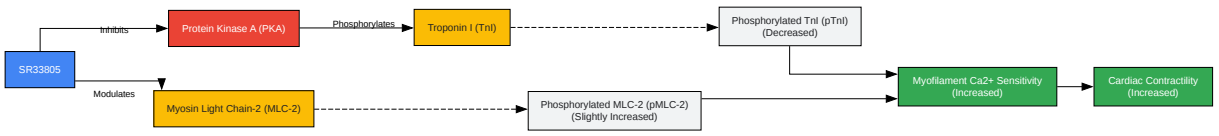
Kinase A (PKA) activity by **SR33805**.[1][3] This alteration in protein phosphorylation leads to a sensitization of the contractile apparatus to Ca2+, resulting in improved cardiac contractility.[1][2][3]



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Caption: Signaling pathway of **SR33805** in cardiomyocytes.

Experimental Protocols

A multi-faceted approach is recommended to thoroughly investigate the effects of **SR33805** on cardiac contractility, encompassing in vitro and in vivo models.

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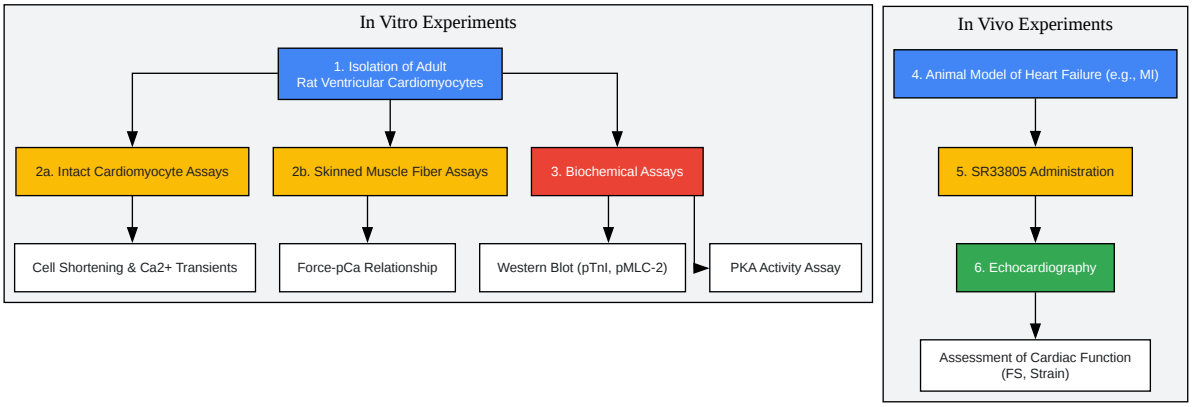

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References

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- 2. Isolation and Cultivation of Adult Rat Cardiomyocytes [jove.com]
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